

# 3-Pentylpiperidine CAS number and molecular formula

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 3-Pentylpiperidine

Cat. No.: B15262469

[Get Quote](#)

An in-depth analysis of the chemical compound **3-Pentylpiperidine** reveals a notable scarcity of specific data under this precise name. Literature and database searches predominantly yield information for a closely related isomer, 1-Pentylpiperidine. This guide will focus on the available technical information for 1-Pentylpiperidine, a compound frequently studied for its applications in medicinal chemistry and as a building block for more complex pharmaceuticals.

## 1-Pentylpiperidine: A Technical Overview

Molecular Formula:  $C_{10}H_{21}N$ <sup>[1][2][3]</sup>

CAS Number: 10324-58-0<sup>[1][2][3]</sup>

1-Pentylpiperidine, also known as N-Pentylpiperidine, is a heterocyclic amine.<sup>[1][4]</sup> It consists of a six-membered piperidine ring where the hydrogen atom on the nitrogen is substituted with a pentyl group.<sup>[5]</sup> This structure lends itself to a variety of chemical reactions and biological activities.

## Physicochemical Properties

A summary of the key physicochemical properties of 1-Pentylpiperidine is presented in the table below. This data is crucial for researchers in drug development and chemical synthesis for predicting the compound's behavior in various environments.

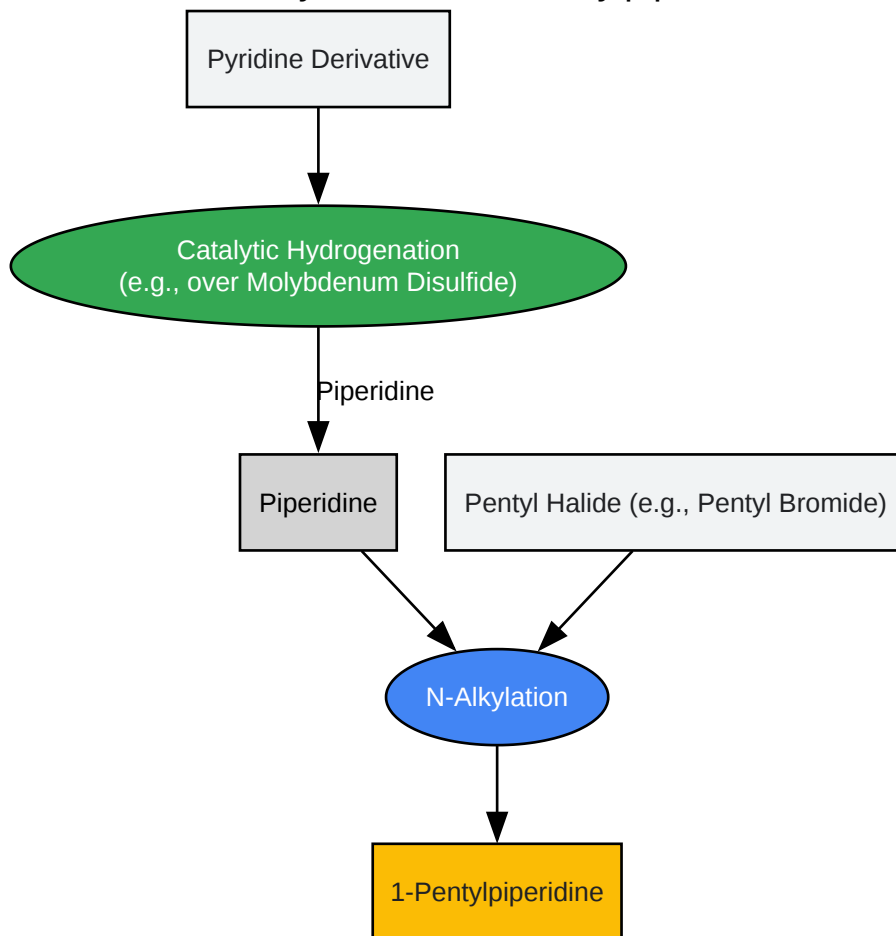
Property	Value	Source
Molecular Weight	155.28 g/mol	<a href="#">[3]</a> <a href="#">[5]</a>
IUPAC Name	1-pentylpiperidine	<a href="#">[3]</a>
Synonyms	N-Pentylpiperidine, N-Amylpiperidine, 1-Amyl piperidine	<a href="#">[1]</a> <a href="#">[2]</a>
Canonical SMILES	<chem>CCCCCN1CCCCC1</chem>	<a href="#">[5]</a>
InChI Key	QBCAFUFJMCKKAM-UHFFFAOYSA-N	<a href="#">[5]</a>
Exact Mass	155.167399674 g/mol	<a href="#">[5]</a>
XLogP3	3.1	<a href="#">[5]</a>

## Synthesis and Reactivity

The synthesis of piperidine derivatives like 1-Pentylpiperidine can be achieved through various established chemical routes. One common industrial method is the catalytic hydrogenation of corresponding pyridine compounds.[\[5\]](#)

General Synthesis Workflow:

## General Synthesis of 1-Pentylpiperidine



[Click to download full resolution via product page](#)

Caption: A generalized workflow for the synthesis of 1-Pentylpiperidine.

The reactivity of 1-Pentylpiperidine is characteristic of a secondary amine. The nitrogen atom possesses a lone pair of electrons, making it nucleophilic and basic. It can participate in a variety of chemical reactions, including:

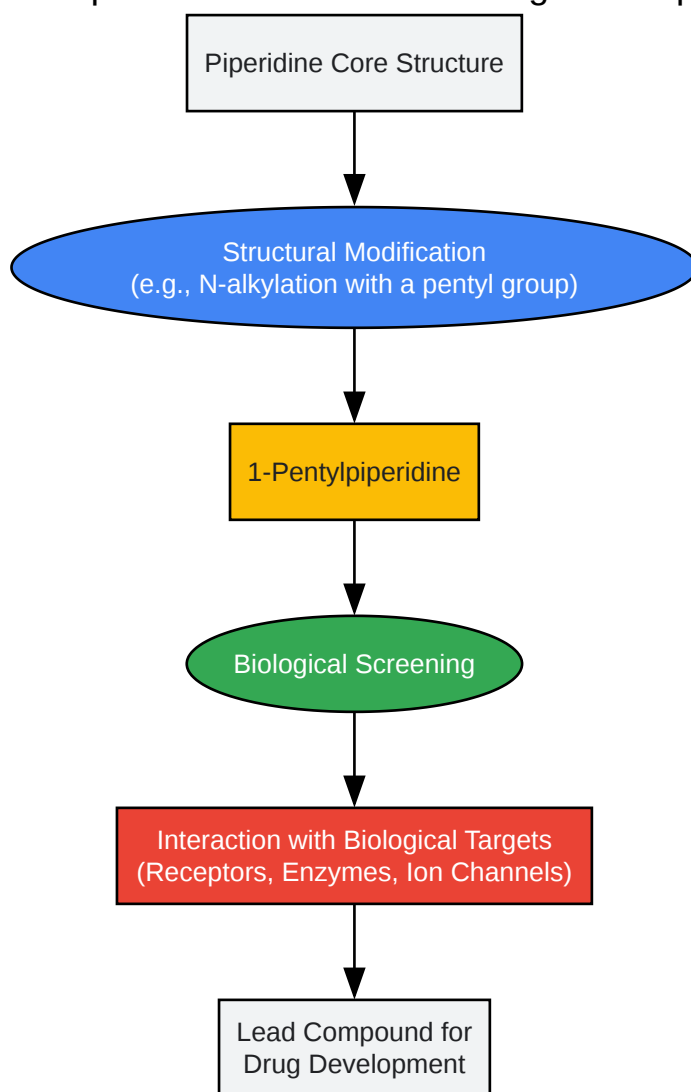
- Oxidation: Can be oxidized to form N-oxides.[5]
- Substitution Reactions: The nitrogen can act as a nucleophile to introduce various functional groups.[5]

## Potential Biological Activity and Applications

While specific signaling pathways for 1-Pentylpiperidine are not extensively detailed in the available literature, piperidine derivatives are known to interact with various biological targets. They are key structural motifs in many pharmaceuticals and alkaloids.[4][5] The biological activity is often associated with their interaction with neurotransmitter receptors, enzymes, and ion channels.[5]

Logical Relationship of Piperidine Derivatives in Drug Development:

### Role of Piperidine Derivatives in Drug Development



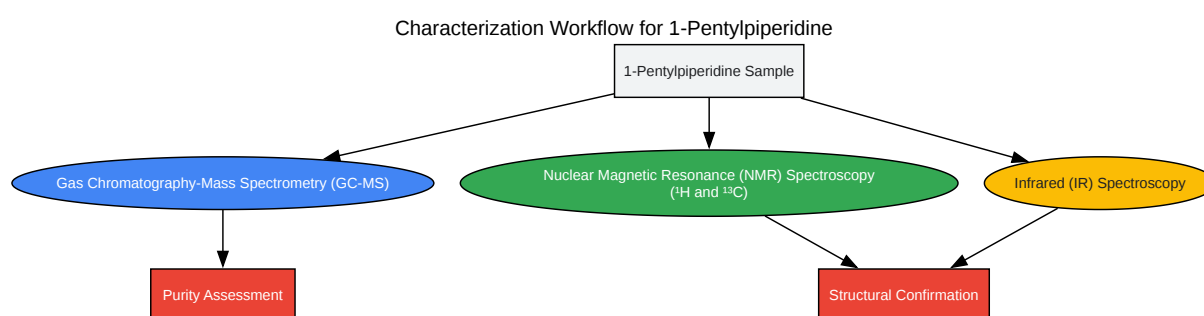
[Click to download full resolution via product page](#)

Caption: The logical progression from a core chemical structure to a potential drug lead.

## Experimental Protocols

Detailed experimental protocols for 1-Pentylpiperidine are not readily available in the public domain. However, based on its chemical structure, standard analytical techniques would be employed for its characterization.

Hypothetical Experimental Workflow for Characterization:



[Click to download full resolution via product page](#)

Caption: A typical workflow for the analytical characterization of 1-Pentylpiperidine.

Further research and publication of detailed experimental data are necessary to fully elucidate the specific biological activities and potential therapeutic applications of 1-Pentylpiperidine. Researchers interested in this compound are encouraged to consult specialized chemical and pharmacological databases for more in-depth information.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Piperidine, 1-pentyl- [webbook.nist.gov]
- 2. Piperidine, 1-pentyl- [webbook.nist.gov]
- 3. 1-Pentylpiperidine | C<sub>10</sub>H<sub>21</sub>N | CID 25153 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Piperidine - Wikipedia [en.wikipedia.org]
- 5. Buy 3-Pentylpiperidine [smolecule.com]
- To cite this document: BenchChem. [3-Pentylpiperidine CAS number and molecular formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15262469#3-pentylpiperidine-cas-number-and-molecular-formula]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)